

Application Notes and Protocols: 1Methyladenine in Epigenetic Modulator Research

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Compound of Interest		
Compound Name:	1-Methyladenine	
Cat. No.:	B1486985	Get Quote

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Introduction

1-Methyladenine (1-meA), and its corresponding ribonucleoside N1-methyladenosine (m1A), are significant players in the field of epigenetics, particularly as a post-transcriptional modification of RNA. This modification is a dynamic and reversible process crucial for regulating RNA stability, translation, and other cellular processes. The enzymes that add (writers), remove (erasers), and recognize (readers) this methyl mark are key targets for therapeutic development in various diseases, including cancer.

These application notes provide a comprehensive overview of the role of **1-methyladenine** (in the form of m1A-modified substrates) in studying epigenetic modulators, with a focus on the demethylase ALKBH3. Detailed protocols for relevant assays are provided to facilitate research in this area.

Data Presentation

The study of **1-methyladenine** in epigenetics often involves the analysis of enzyme kinetics and the quantification of cellular responses. The following tables summarize key quantitative data related to the eraser enzyme ALKBH3 and the impact of m1A modification.

Table 1: Kinetic Parameters of ALKBH3 Demethylase Activity



Substrate	kcat (min⁻¹)	Km (µM)	kcat/Km (μM ⁻¹ min ⁻¹)	Reference
m1A-containing RNA	0.88 ± 0.05	8.0 ± 1.2	0.11	[1]
1mA-containing ssDNA	0.96 ± 0.06	8.0 ± 1.1	0.12	[1]
3mC-containing ssDNA	0.80 ± 0.04	8.1 ± 1.0	0.10	[1]

Table 2: Cellular Effects of m1A Modification and its Regulators

Cellular Process	Observation	Cell Line(s)	Quantitative Change	Reference
Protein Translation	Genes with m1A around the start codon show higher protein levels.	HepG2, HEK293, HeLa	~1.7-fold average increase	[2]
Cell Proliferation	Knockdown of ALKBH3 impairs cellular proliferation.	Human cancer cells	Data not specified	[3]
tRNA Stability	Lack of m1A58 in tRNAiMet leads to its decay.	S. cerevisiae, S. pombe	Data not specified	[4][5]
Gene Expression	Hypomethylation of ethylene-related genes in tomato ripening.	Tomato	Correlation observed	[6]

Signaling Pathways

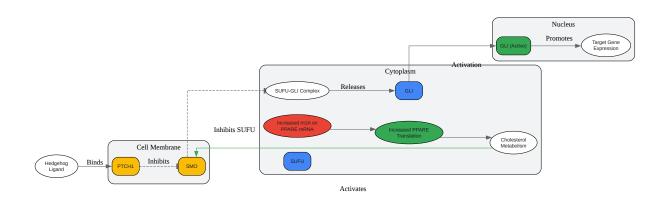




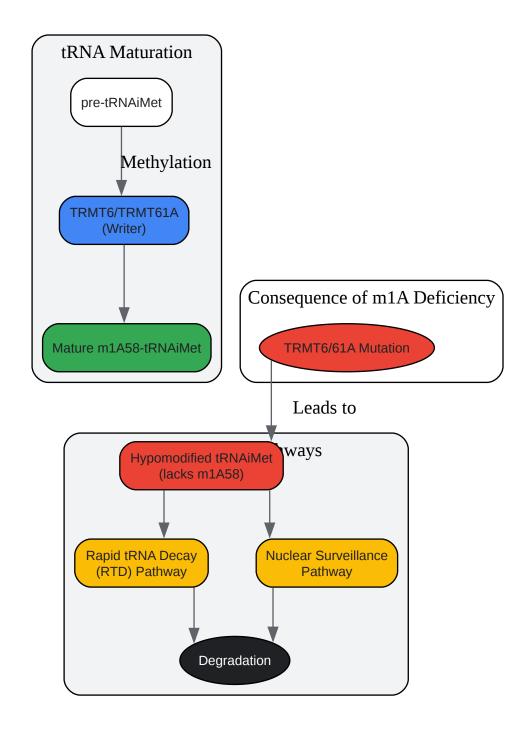


The regulation of m1A modification has been shown to impact significant signaling pathways implicated in cancer and development.

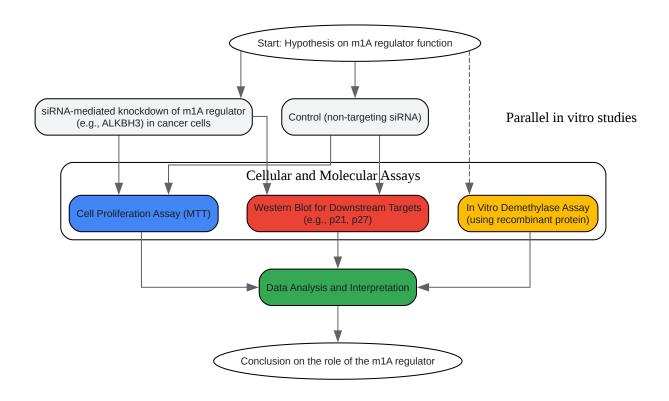












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